

In-Depth Technical Guide: Thermal Stability and Decomposition of Glycol Dimercaptoacetate

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Compound of Interest

Compound Name: Glycol dimercaptoacetate

Cat. No.: B089767

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Introduction

Glycol dimercaptoacetate (GDMA), also known as ethylene glycol bis(thioglycolate), is a chemical compound with the formula $C_6H_{10}O_4S_2$. It is characterized by the presence of two thiol (-SH) functional groups, making it a reactive molecule with applications in various fields, including polymer chemistry and as a crosslinking agent. For its application in drug development and other sensitive areas, a thorough understanding of its thermal stability and decomposition profile is critical to ensure safety, efficacy, and stability of the final products. This guide provides a comprehensive overview of the available technical information regarding the thermal properties of **Glycol dimercaptoacetate**.

Physicochemical Properties

A summary of the key physicochemical properties of **Glycol dimercaptoacetate** is presented in Table 1.

| Property | Value | Reference |
|-------------------|--|-----------|
| CAS Number | 123-81-9 | [1] |
| Molecular Formula | C ₆ H ₁₀ O ₄ S ₂ | [1] |
| Molecular Weight | 210.27 g/mol | [1] |
| Appearance | Colorless to pale yellow liquid with a distinct odor | [2] |
| Boiling Point | 137-139 °C at 2 mmHg | [3] |
| Density | 1.313 g/mL at 25 °C | [3] |
| Solubility | Soluble in water and organic solvents | [2] |

Thermal Stability and Decomposition

Direct and specific quantitative data from thermogravimetric analysis (TGA) or differential scanning calorimetry (DSC) for pure **Glycol dimercaptoacetate** is not readily available in the reviewed literature. However, information from safety data sheets and studies on structurally related compounds provides valuable insights into its thermal behavior.

General Stability:

Glycol dimercaptoacetate is generally stable under recommended storage conditions, which include keeping it in a tightly sealed container in a cool, dry, and well-ventilated area, away from sources of heat and ignition.[1] It is also sensitive to air and should be stored under an inert atmosphere.[1]

Conditions to Avoid:

- **Excess Heat:** Elevated temperatures can induce decomposition.
- **Exposure to Air:** The thiol groups are susceptible to oxidation.
- **Incompatible Materials:** Contact with strong bases and strong oxidizing agents should be avoided.[1]

Hazardous Decomposition Products:

When heated to decomposition, **Glycol dimercaptoacetate** is expected to emit toxic fumes.[4]

The primary hazardous decomposition products include:

- Carbon monoxide (CO)
- Carbon dioxide (CO₂)
- Sulfur oxides (SO_x)[1]

Insights from Related Compounds

A study on the thermal characterization of polymer microspheres functionalized with thioglycolic acid provides some indication of the thermal stability of molecules containing mercaptoacetate groups. The study found that the incorporation of thiol groups enhanced the thermal stability of the polymers. The functionalized microspheres exhibited thermal stability in the range of 270–290 °C, as determined by the temperature at which 5% mass loss occurred (T₅%).[2] While this data is for a polymeric system, it suggests that the mercaptoacetate moiety itself possesses a degree of thermal robustness.

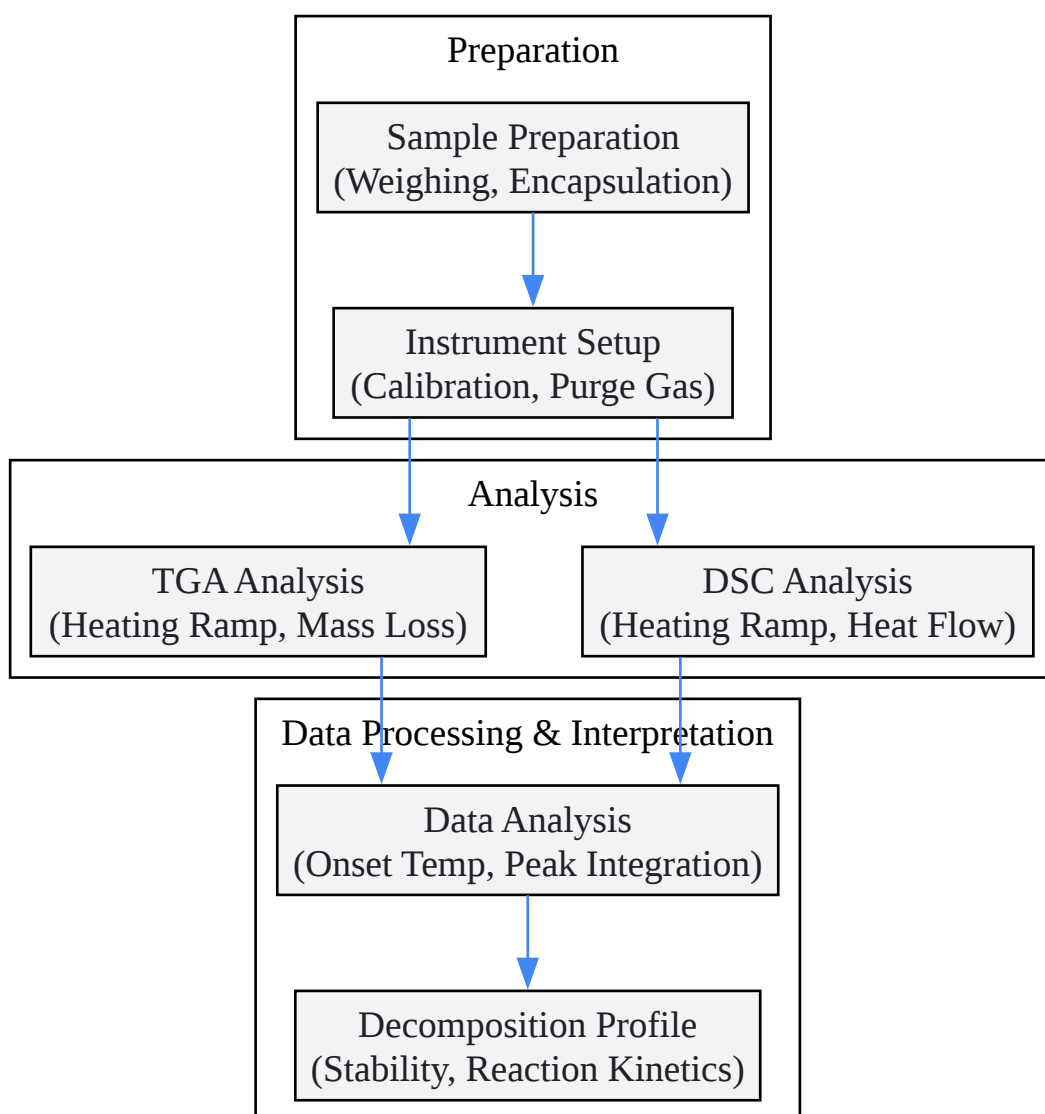
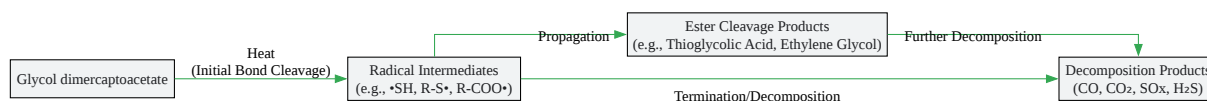
Table 2: Illustrative Thermal Stability of Thiol-Functionalized Polymers

| Material | Onset Decomposition Temperature (T ₅ %) |
|--|--|
| Poly(GMA-co-TRIM) (Initial Copolymer) | 238 °C |
| Poly(GMA-co-1,4DMB) (Initial Copolymer) | 269 °C |
| Thiol-Functionalized Microspheres | 270–290 °C |
| Data from a study on polymer microspheres and is intended for illustrative purposes only.[2] | |

Hypothetical Thermal Decomposition Pathway

The thermal decomposition of **Glycol dimercaptoacetate** likely proceeds through a complex series of reactions involving the ester and thiol functional groups. A plausible, though hypothetical, pathway could involve initial homolytic cleavage of the C-S or S-H bonds, which

are generally weaker than C-C, C-O, or C-H bonds. This would generate radical intermediates that could then propagate further decomposition reactions. The ester groups could undergo cleavage to form carboxylic acids and other fragments. The final decomposition products would be small gaseous molecules such as CO, CO₂, and sulfur oxides.



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